

Application Notes and Protocols: Menthyl Anthranilate in Sunscreen Formulation and Stability Testing

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Compound of Interest

Compound Name: Menthyl anthranilate

Cat. No.: B129310

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Introduction

Menthyl anthranilate, also known as meradimate, is an organic sunscreen agent utilized for its ability to absorb ultraviolet (UV) radiation, primarily in the UVA range.^[1] It is the ester of menthol and anthranilic acid.^[1] In the United States and Canada, it is an FDA-approved over-the-counter (OTC) sunscreen active ingredient at concentrations up to 5%.^[1] **Menthyl anthranilate** functions by absorbing UV rays and converting the energy into less harmful infrared radiation (heat).^[1]

This document provides detailed application notes on the formulation of sunscreens containing **menthyl anthranilate** and comprehensive protocols for their stability testing.

Menthyl Anthranilate in Sunscreen Formulation

Menthyl anthranilate is primarily a UVA filter, though its protection does not cover the full UVA spectrum. It is often formulated in combination with other UVB and UVA filters to achieve broad-spectrum protection.

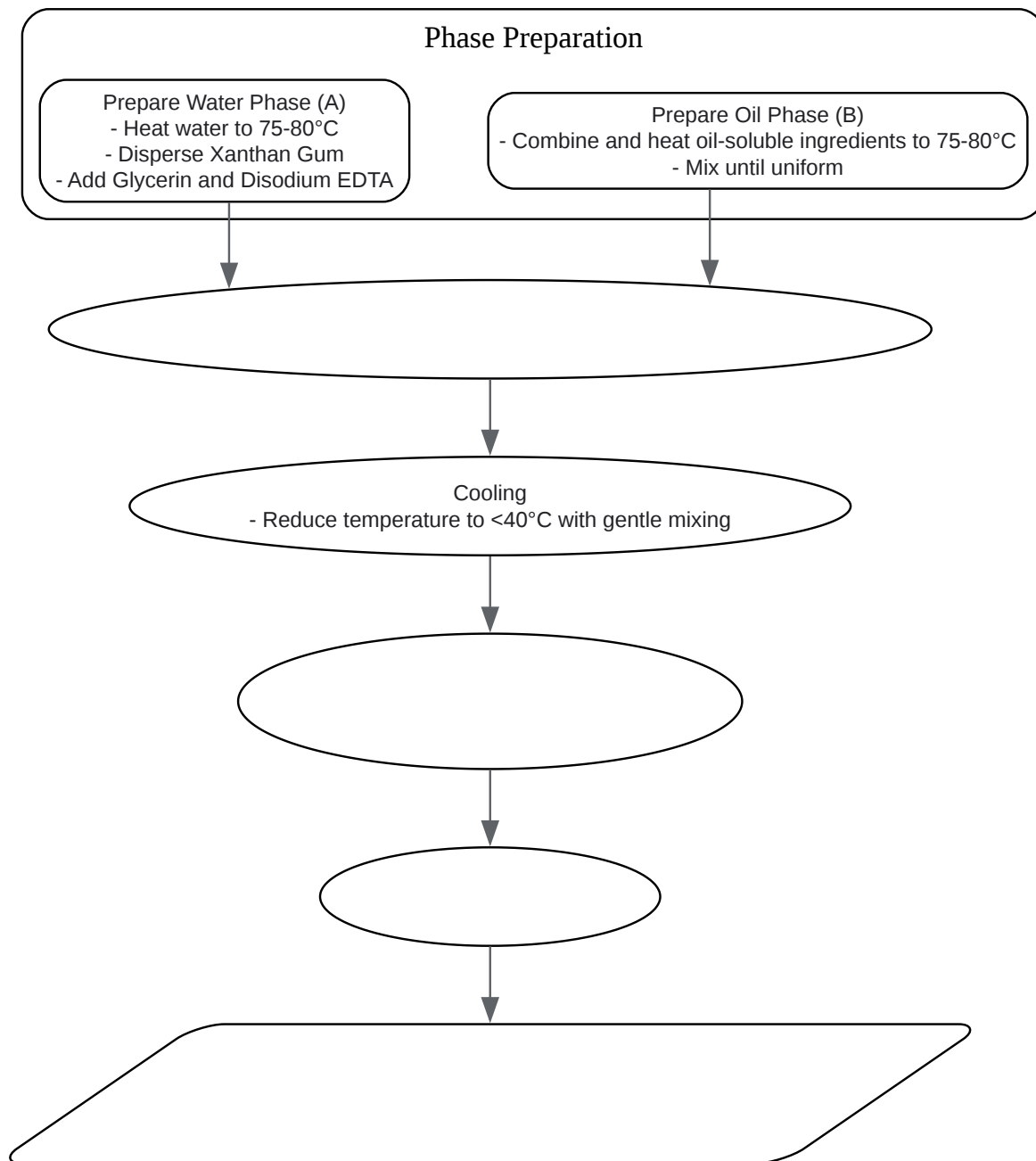
Representative Sunscreen Formulation

While specific commercial formulations are proprietary, a representative oil-in-water (O/W) sunscreen cream formulation incorporating **menthyl anthranilate** is provided below. This formulation is intended for educational and research purposes.

Phase	Ingredient (INCI Name)	Function	Percentage (% w/w)
A (Water Phase)	Deionized Water	Solvent	q.s. to 100
Glycerin	Humectant	3.00	
Disodium EDTA	Chelating Agent	0.10	
Xanthan Gum	Thickener	0.20	
B (Oil Phase)	Menthyl Anthranilate	UVA Filter	5.00
Octinoxate	UVB Filter	7.50	
Octocrylene	UVB/UVA Filter, Photostabilizer	5.00	
C12-15 Alkyl Benzoate	Emollient	8.00	
Cetearyl Alcohol (and) Ceteareth-20	Emulsifier	4.00	
Glyceryl Stearate	Emulsifier	2.00	
C (Cool-Down Phase)	Phenoxyethanol (and) Ethylhexylglycerin	Preservative	1.00
Tocopheryl Acetate (Vitamin E)	Antioxidant	0.50	
Citric Acid	pH Adjuster	q.s.	

Sunscreen Formulation Workflow

The following diagram illustrates the general workflow for preparing the representative oil-in-water sunscreen cream.



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Figure 1: Sunscreen Formulation Workflow.

Experimental Protocols

Protocol 1: Preparation of an Oil-in-Water (O/W) Sunscreen Emulsion

Objective: To prepare a stable oil-in-water sunscreen emulsion containing **menthyl anthranilate**.

Materials and Equipment:

- Beakers of appropriate sizes
- Water bath or heating mantle with temperature control
- Overhead stirrer with propeller and homogenizer attachments
- Weighing balance
- pH meter
- Ingredients as listed in the formulation table

Procedure:

- Water Phase Preparation: a. In a main beaker, add the deionized water and begin heating to 75-80°C with gentle stirring. b. Slowly disperse the xanthan gum into the vortex of the water to prevent clumping. Mix until fully hydrated. c. Add the glycerin and disodium EDTA to the water phase and mix until dissolved. Maintain the temperature at 75-80°C.
- Oil Phase Preparation: a. In a separate beaker, combine all the oil phase ingredients: **menthyl anthranilate**, octinoxate, octocrylene, C12-15 alkyl benzoate, cetearyl alcohol (and) ceteareth-20, and glyceryl stearate. b. Heat the oil phase to 75-80°C while mixing until all components are melted and the phase is uniform.
- Emulsification: a. Slowly add the hot oil phase to the hot water phase while mixing with a high-shear homogenizer. b. Homogenize for 5-10 minutes or until a uniform, white emulsion is formed.

- Cooling: a. Switch from the homogenizer to a propeller stirrer and begin cooling the emulsion with gentle agitation.
- Cool-Down Phase Additions: a. Once the emulsion has cooled to below 40°C, add the preservative system (phenoxyethanol and ethylhexylglycerin) and the antioxidant (tocopheryl acetate). b. Mix until these components are fully incorporated.
- pH Adjustment and Finalization: a. Measure the pH of the emulsion. b. Adjust the pH to the desired range (typically 5.5-6.5 for skin products) by adding a citric acid solution dropwise. c. Continue gentle mixing until the emulsion is completely uniform. d. Perform final quality control checks (e.g., viscosity, appearance).

Protocol 2: In Vitro UVA Protection Factor (UVA-PF) and Critical Wavelength Determination

Objective: To determine the UVA protection factor and critical wavelength of a sunscreen formulation containing **menthyl anthranilate** according to the ISO 24443:2012 standard.

Materials and Equipment:

- UV-Vis spectrophotometer with an integrating sphere
- Solar simulator with a defined UV spectrum output
- Polymethyl methacrylate (PMMA) plates with a roughened surface
- Automated or manual spreading apparatus
- Positive displacement pipette or syringe
- Glycerin or white petroleum for blank measurements

Procedure:

- Sample Application: a. Apply the sunscreen product to the roughened surface of a PMMA plate at a concentration of 1.3 mg/cm². b. Spread the product evenly over the plate using a

defined spreading technique to ensure a uniform film. c. Allow the film to dry for at least 15 minutes in the dark at a controlled temperature.

- Initial Absorbance Measurement (Pre-irradiation): a. Measure the initial absorbance ($A_0(\lambda)$) of the sunscreen film from 290 to 400 nm using the UV-Vis spectrophotometer.
- UV Irradiation: a. Expose the sunscreen-coated plate to a controlled dose of UV radiation from the solar simulator. The irradiation dose is calculated based on the in vitro SPF of the product.
- Post-irradiation Absorbance Measurement: a. After irradiation, measure the final absorbance ($A(\lambda)$) of the sunscreen film from 290 to 400 nm.
- Calculations: a. UVA Protection Factor (UVA-PF): The UVA-PF is calculated using the following formula, which integrates the absorbance spectrum with the Persistent Pigment Darkening (PPD) action spectrum and the solar spectrum.

b. Critical Wavelength (λ_c): The critical wavelength is the wavelength at which the integral of the absorbance spectrum from 290 nm reaches 90% of the total integral from 290 to 400 nm.

Protocol 3: Sunscreen Stability Testing

Objective: To assess the physical and chemical stability of a sunscreen formulation containing **menthyl anthranilate** under various stress conditions.

Materials and Equipment:

- Stability chambers with controlled temperature and humidity
- Photostability chamber with a controlled light source (e.g., Xenon lamp)
- Viscometer
- pH meter
- Homogenizer
- Microscope

- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Product packaged in its final commercial packaging

Procedure:

- Sample Preparation and Storage: a. Prepare at least three batches of the sunscreen formulation. b. Package the samples in the intended final packaging. c. Place the samples in stability chambers under the following conditions:
 - Accelerated Stability: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$
 - Real-Time Stability: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$
 - Freeze-Thaw Cycling: -10°C to 25°C (e.g., 24 hours at each temperature for 3 cycles) d. For photostability, place samples in a photostability chamber and expose them to a controlled dose of light. Protect a set of control samples from light.
- Testing Schedule: a. Test the samples at initial (time zero) and at specified intervals (e.g., 1, 3, and 6 months for accelerated; 3, 6, 12, 24, and 36 months for real-time).
- Stability Assessment Parameters: a. Physical Stability:
 - Appearance: Color, odor, and phase separation.
 - pH: Measure the pH of the emulsion.
 - Viscosity: Measure the viscosity using a suitable viscometer.
 - Microscopic Examination: Observe for changes in globule size and distribution. b. Chemical Stability:
 - Assay of Active Ingredients: Quantify the concentration of **menthyl anthranilate** and other UV filters using a validated stability-indicating HPLC method.

Data Presentation:

Stability Condition	Time Point	Appearance	pH	Viscosity (cP)	Menthyl Anthranilate Assay (%)
Initial (T=0)	0	Conforms	6.0	15000	100.0
25°C / 60% RH	3 Months	Conforms	5.9	14800	99.5
	6 Months	Conforms	5.9	14750	99.2
	12 Months	Conforms	5.8	14600	98.8
40°C / 75% RH	1 Month	Conforms	5.8	14500	98.5
	3 Months	Conforms	5.7	14200	97.2
	6 Months	Conforms	5.6	13900	95.8
Freeze-Thaw	3 Cycles	Conforms	6.0	14900	99.8
Photostability	Post-Irradiation	Conforms	5.9	14800	96.5

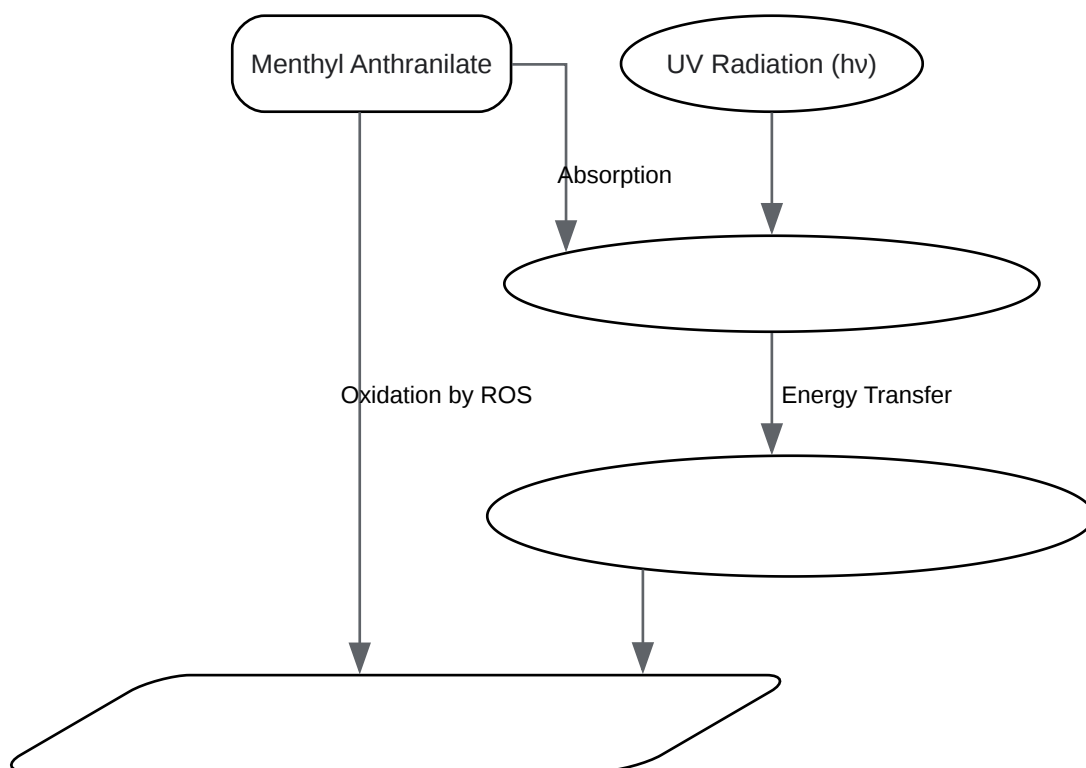
Note: The data in this table is illustrative and represents expected trends. Actual results will vary based on the specific formulation.

Menthyl Anthranilate Stability and Degradation

Menthyl anthranilate, like many organic UV filters, can be susceptible to photodegradation. Upon exposure to UV radiation, it can generate reactive oxygen species, which may contribute to its degradation and potentially impact other ingredients in the formulation.

Potential Photodegradation Pathway of Menthyl Anthranilate

The photodegradation of **menthyl anthranilate** is likely to proceed through pathways similar to its precursor, methyl anthranilate. This involves the formation of hydroxylated derivatives. The following diagram illustrates a plausible photodegradation pathway.

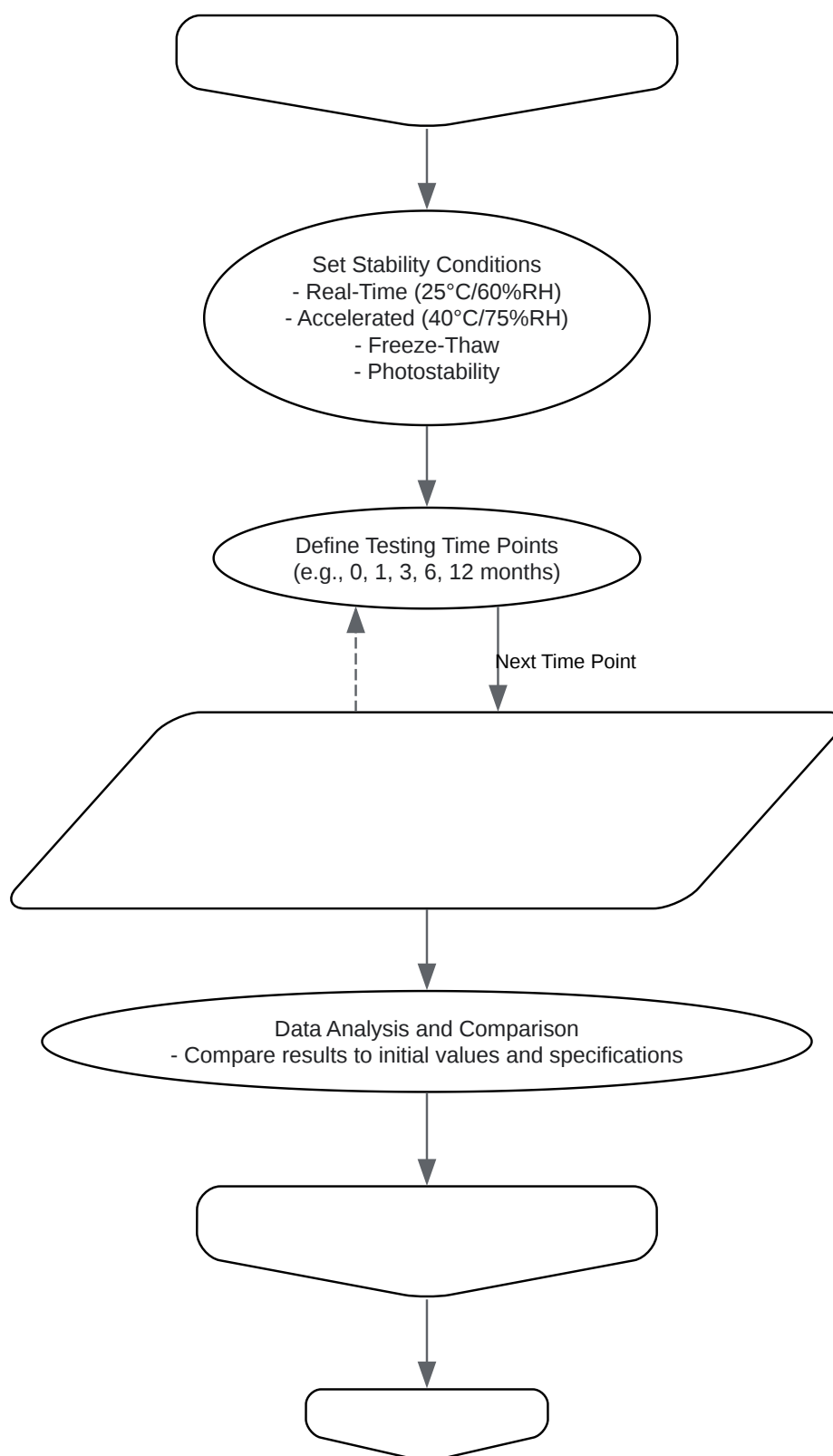


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Figure 2: Plausible Photodegradation Pathway.

Stability Testing Workflow

The stability testing of a sunscreen formulation containing **menthyl anthranilate** follows a structured workflow to ensure the product's safety, efficacy, and shelf-life.



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Figure 3: Sunscreen Stability Testing Workflow.

Conclusion

Menthyl anthranilate is a functional UVA filter when formulated appropriately. However, its limited UVA spectrum and potential for photodegradation necessitate careful formulation with other UV filters and stabilizers. The protocols outlined in this document provide a framework for developing and evaluating sunscreen products containing **menthyl anthranilate**. Rigorous stability testing is crucial to ensure that the final product remains safe, effective, and aesthetically pleasing throughout its intended shelf life. Further research into stabilizing **menthyl anthranilate** and quantifying its degradation products in various formulations is recommended.

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References

- 1. cosmeticsinfo.org [cosmeticsinfo.org]
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